

Application Notes and Protocols for PROTAC Synthesis using endo-BCN-PEG6-Boc

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Compound of Interest

Compound Name: *endo-BCN-PEG6-Boc*

Cat. No.: *B8104117*

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Introduction

Proteolysis-targeting chimeras (PROTACs) are a revolutionary class of therapeutic agents that co-opt the cell's natural protein degradation machinery to eliminate disease-causing proteins. These heterobifunctional molecules consist of a ligand that binds to the target protein of interest (POI), another ligand that recruits an E3 ubiquitin ligase, and a linker that connects the two. The linker is a critical component that influences the efficacy, solubility, and cell permeability of the PROTAC.

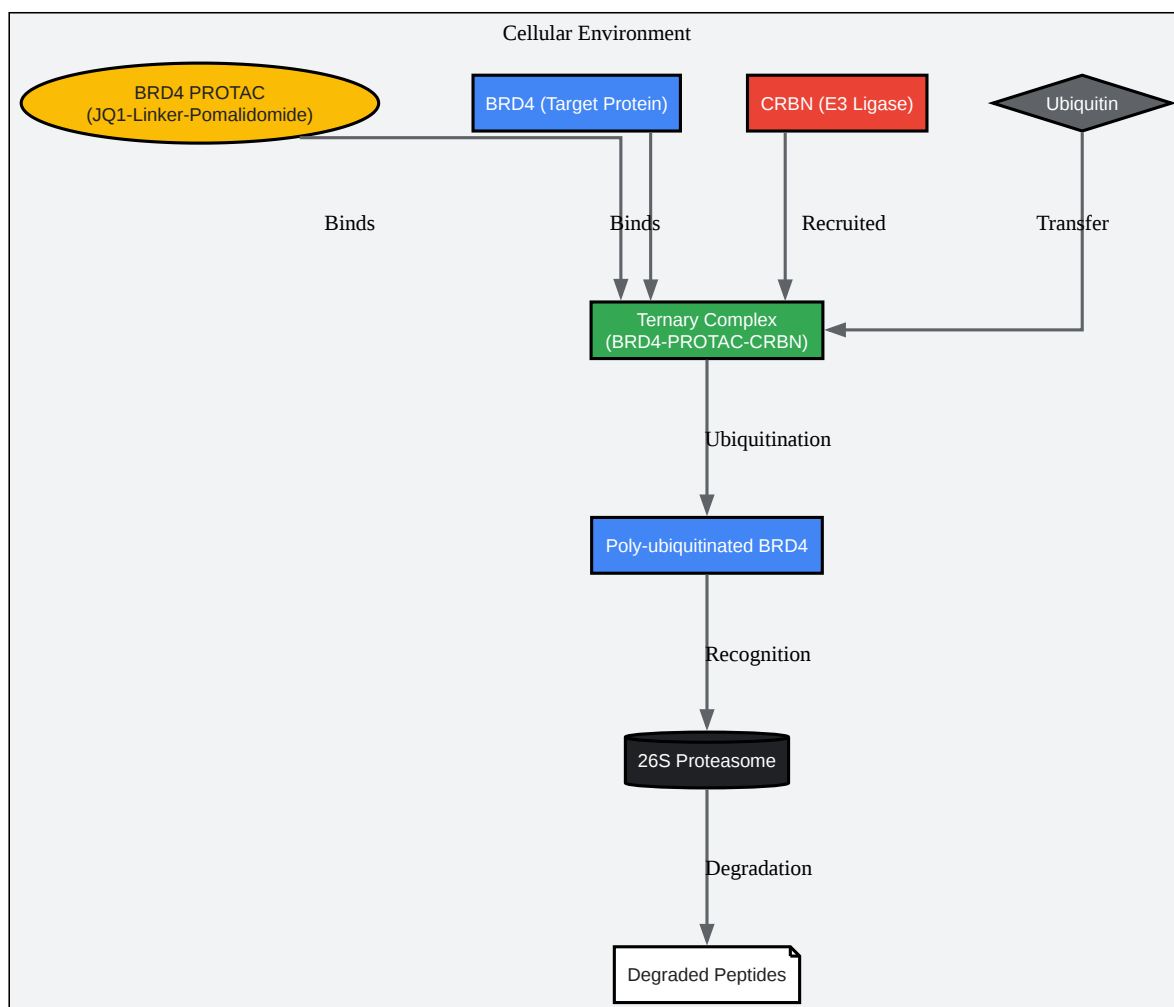
This document provides detailed application notes and protocols for the synthesis of a PROTAC utilizing the versatile **endo-BCN-PEG6-Boc** linker. This linker features a bicyclo[6.1.0]nonyne (BCN) group for highly efficient and catalyst-free strain-promoted alkyne-azide cycloaddition (SPAAC) click chemistry, a six-unit polyethylene glycol (PEG) chain to enhance solubility and a tert-butyloxycarbonyl (Boc)-protected amine for sequential attachment to an E3 ligase ligand. As a case study, we will outline the synthesis of a PROTAC targeting the Bromodomain-containing protein 4 (BRD4), a well-established therapeutic target in oncology, using the E3 ligase ligand pomalidomide.

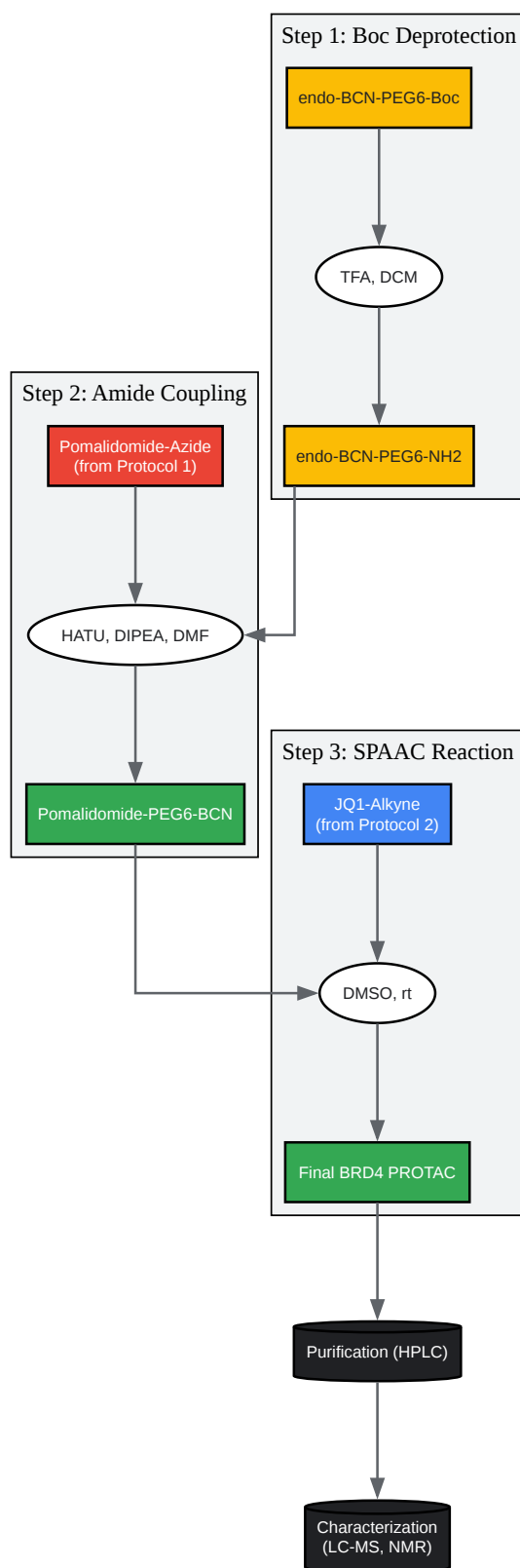
Principle of the Technology

The synthesized PROTAC will function by inducing the formation of a ternary complex between BRD4 and the Cereblon (CRBN) E3 ubiquitin ligase. This proximity, orchestrated by the PROTAC, leads to the poly-ubiquitination of BRD4, marking it for degradation by the 26S proteasome. This event-driven, catalytic mechanism allows for the degradation of proteins that have been historically challenging to target with traditional small molecule inhibitors.

Signaling Pathway: PROTAC-Mediated BRD4 Degradation

The following diagram illustrates the mechanism of action of the synthesized BRD4-targeting PROTAC.





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